

H-Orn(Boc)-OMe.HCl molecular weight and formula

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Compound of Interest

Compound Name: *H-Orn(Boc)-OMe.HCl*

Cat. No.: *B613351*

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An In-depth Technical Guide to H-Orn(Boc)-OMe.HCl

This guide provides an in-depth overview of the chemical properties of **H-Orn(Boc)-OMe.HCl**, a compound of significant interest to researchers, scientists, and professionals in the field of drug development.

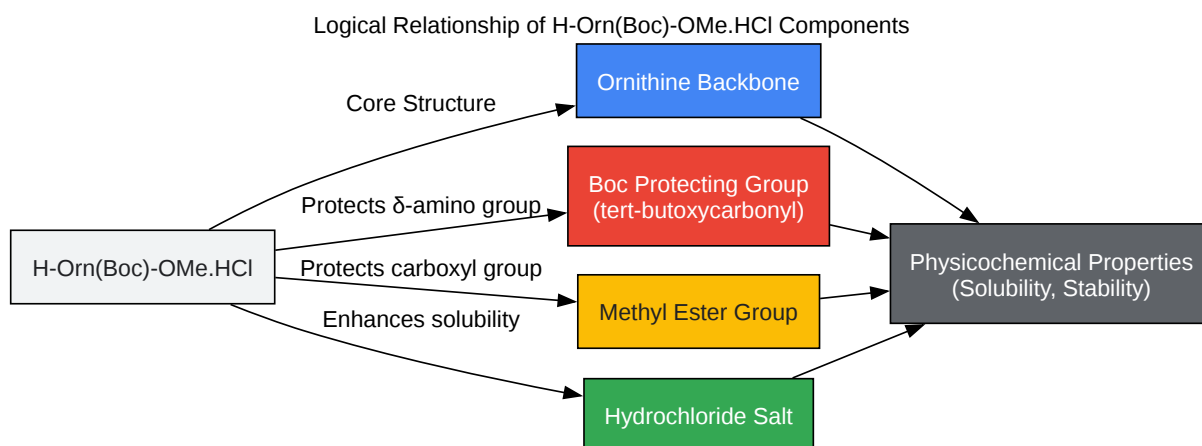
Physicochemical Properties

H-Orn(Boc)-OMe.HCl, also known as N-delta-t-butoxycarbonyl-L-ornithine methyl ester hydrochloride, is a derivative of the amino acid ornithine. The incorporation of the Boc (tert-butoxycarbonyl) protecting group and the methyl ester modification makes it a valuable building block in peptide synthesis and other organic chemistry applications.

Property	Value
Molecular Formula	C11H23ClN2O4[1][2][3][4]
Molecular Weight	282.77 g/mol [5] (also cited as 282.76 g/mol [1][3])
CAS Number	2480-96-8[1][2][5]
Appearance	White to off-white solid[2][3]
Purity	Typically ≥97%[2][5]
Storage Conditions	Inert atmosphere, room temperature or 2-8°C[1][3]

Structural Representation and Logical Relationships

The molecular structure of **H-Orn(Boc)-OMe.HCl** is central to its reactivity and utility. The following diagram illustrates the key functional groups and their relationships within the molecule.



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Molecular components of **H-Orn(Boc)-OMe.HCl**.

Experimental Protocols

Due to the nature of this request focusing on the intrinsic properties of a chemical compound, detailed experimental protocols for its synthesis or use are not provided here. The characterization data presented is typically obtained through standard analytical techniques such as:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure and identify the presence of key functional groups.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the elemental composition.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.

Researchers utilizing **H-Orn(Boc)-OMe.HCl** in their work would develop specific experimental protocols tailored to their application, such as solid-phase peptide synthesis (SPPS) or solution-phase reactions.

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References

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